

# physicochemical properties of undec-10-en-1-yl acetate

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## Compound of Interest

Compound Name: 10-Undecenyl acetate

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An In-depth Technical Guide on the Physicochemical Properties of Undec-10-en-1-yl Acetate

## Introduction

Undec-10-en-1-yl acetate (CAS No. 112-19-6) is a linear ester widely utilized in the flavor and fragrance industries for its characteristic fresh, rosy, and fruity aroma.[1][2] It is also a valuable synthetic precursor and a component in the formulation of various consumer products. This technical guide provides a comprehensive overview of the core physicochemical properties of undec-10-en-1-yl acetate, intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details experimental protocols for its synthesis and characterization and presents key data in a structured format for ease of reference.

## Physicochemical Properties

The fundamental physicochemical characteristics of undec-10-en-1-yl acetate are summarized in the table below. These properties are crucial for its handling, formulation, and application in various scientific and industrial contexts.

### Table 1: Summary of Quantitative Physicochemical Data

Property	Value	Conditions	Reference(s)
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>2</sub>	-	[1][3][4]
Molecular Weight	212.33 g/mol	-	[1][3][4][5]
Appearance	Colorless clear liquid	Ambient	[1][6]
Odor	Fresh, clean, rosy, fruity	-	[1][2]
Density	0.873 - 0.880 g/cm <sup>3</sup>	25 °C	[1][3][6]
Refractive Index	1.433 - 1.442	20 °C	[1][3][6]
Boiling Point	269.00 - 271.00 °C	760 mmHg	[1][3][6]
Melting Point	-69 °C (estimate)	-	[2][4]
Flash Point	>110 °C (>230 °F)	Closed Cup	[1][2][6]
Vapor Pressure	0.012 mmHg	25 °C (estimate)	[1]
logP (o/w)	4.5 - 4.98 (estimate)	-	[1][6]
Solubility	Soluble in ethanol and most organic solvents. Insoluble in water (1.517 mg/L at 25°C, est.).	25 °C	[1][2][3]
Assay	98.00 to 100.00 %	-	[1][6]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of undec-10-en-1-yl acetate are provided below. These protocols are standard procedures that can be adapted for specific laboratory settings.

### Protocol 1: Synthesis of Undec-10-en-1-yl Acetate via Acetylation

This protocol describes the synthesis of undec-10-en-1-yl acetate through the acid-catalyzed esterification of 10-undecen-1-ol with acetic acid.[\[2\]](#)[\[7\]](#)

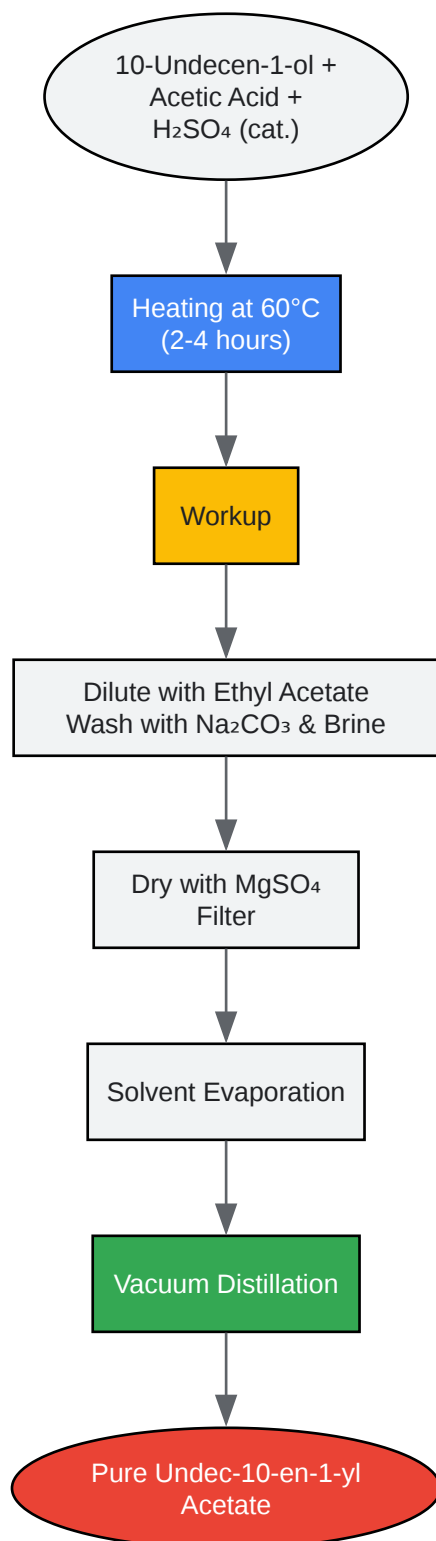
#### Materials:

- 10-Undecen-1-ol (1.0 equivalent)
- Acetic acid (10 equivalents)
- Sulfuric acid (concentrated, catalytic amount)
- Ethyl acetate
- Saturated sodium carbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

#### Procedure:

- Combine 10-undecen-1-ol (1.0 eq) and acetic acid (10 eq) in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Carefully add a catalytic amount (2-3 drops) of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to 60 °C with constant stirring for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium carbonate solution (to neutralize the acids), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purify the crude undec-10-en-1-yl acetate by vacuum distillation to obtain the final, high-purity product.



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Workflow for the synthesis of undec-10-en-1-yl acetate.

## Protocol 2: Determination of Physicochemical Properties

The following are standard methods for verifying the identity and purity of the synthesized undec-10-en-1-yl acetate.

### A. Density Measurement:

- Use a calibrated pycnometer or a digital density meter.
- Ensure the instrument is clean, dry, and calibrated with deionized water at the measurement temperature (25 °C).
- Introduce the sample into the instrument, avoiding air bubbles.
- Record the density reading once the temperature has stabilized.

### B. Refractive Index Measurement:

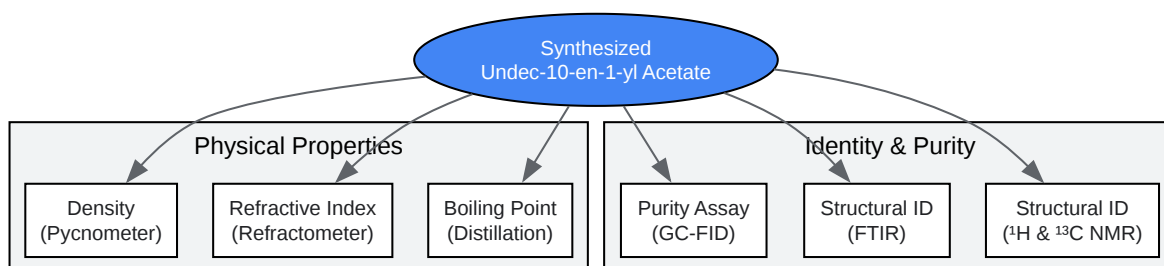
- Use an Abbé refractometer or a digital refractometer.
- Calibrate the instrument using a standard of known refractive index at the measurement temperature (20 °C).
- Apply a few drops of the sample to the prism surface.
- Allow the temperature to equilibrate and record the refractive index reading.

### C. Boiling Point Measurement:

- Set up a simple distillation apparatus.
- Place a small volume of the sample in the distillation flask with boiling chips.
- Heat the flask gently and record the temperature at which the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at the measured atmospheric pressure.

#### D. Purity Analysis by Gas Chromatography (GC):

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) and a non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5MS).
- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like ethyl acetate (e.g., 1  $\mu\text{L}/\text{mL}$ ).
- GC Conditions:
  - Injector Temperature: 250  $^{\circ}\text{C}$
  - Detector Temperature: 280  $^{\circ}\text{C}$
  - Oven Program: Start at 100  $^{\circ}\text{C}$ , hold for 2 minutes, then ramp up to 250  $^{\circ}\text{C}$  at a rate of 10  $^{\circ}\text{C}/\text{min}$ .
  - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the prepared sample. The purity is determined by the area percentage of the main peak in the resulting chromatogram.



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Workflow for physicochemical characterization.

## Safety Information

Undec-10-en-1-yl acetate is classified as a skin irritant.[1] It is essential to handle the substance with appropriate personal protective equipment, including gloves and safety glasses,

in a well-ventilated area. Avoid contact with skin and eyes.[1] For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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